

Lascufloxacin lung concentration plasma concentration ratio

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Compound Focus: Lascufloxacin Hydrochloride

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Comparison with Other Antibiotics

Lascufloxacin's high lung penetration provides a distinct advantage, allowing for effective bacterial eradication at lower systemic doses compared to other fluoroquinolones.

Antibiotic	Clinical Dose (mg)	Free Plasma AUC (fAUC, $\mu\text{g}\cdot\text{h}/\text{mL}$)	Key Lung Penetration & Efficacy Findings
Lascufloxacin	75	2.65 [1]	Superior penetration with ELF concentrations >15x plasma; effective against levofloxacin-resistant <i>S. pneumoniae</i> [2].
Levofloxacin	500	33.1 [1]	Requires higher systemic dose and exposure (fAUC) for efficacy.
Garenoxacin	400	15.0 [1]	---
Grepafloxacin	400	6.35 [1]	---

Experimental Protocols

The critical data on lung concentration comes from a specific clinical study design.

Intrapulmonary Pharmacokinetics Study in Humans

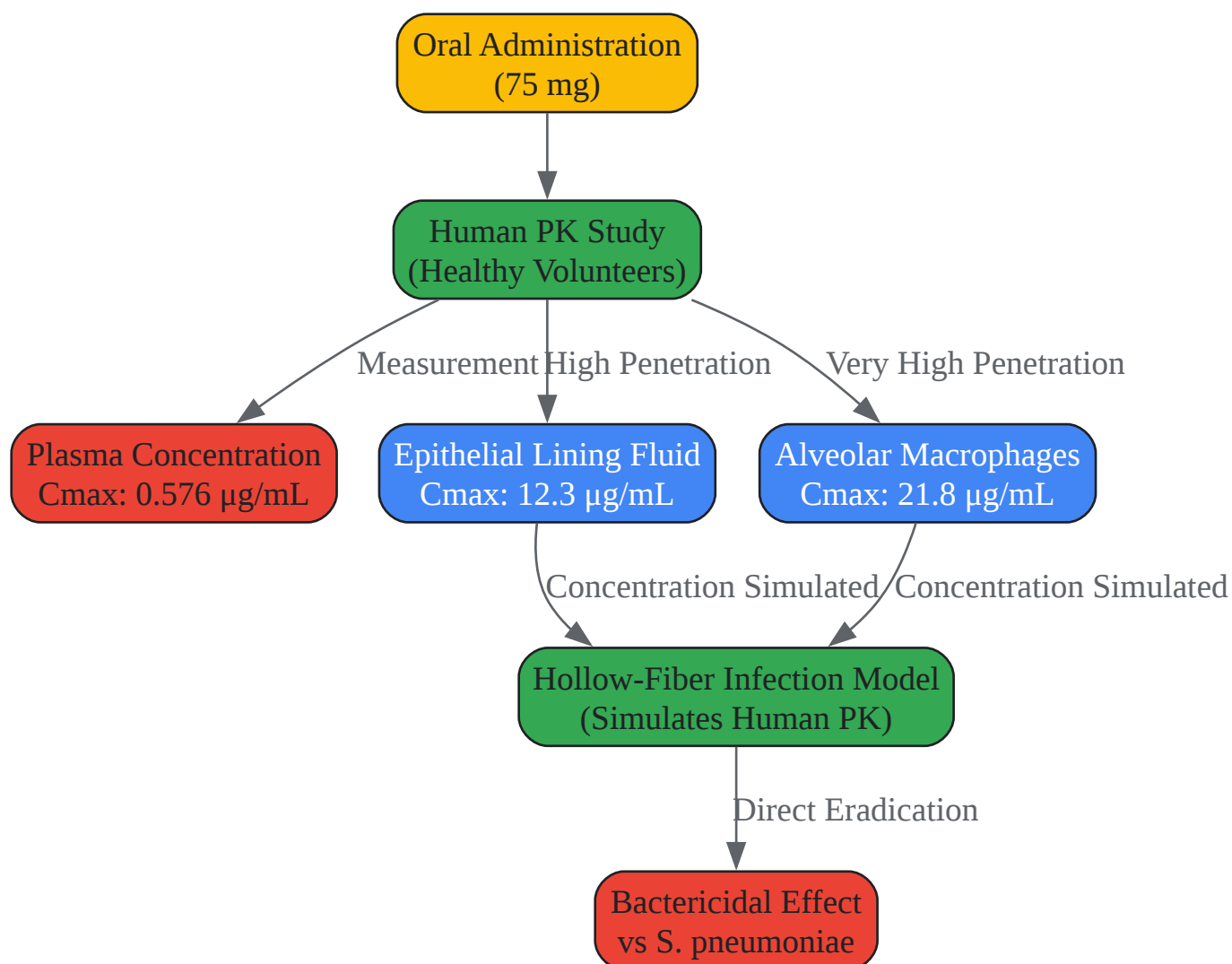
- **Objective:** To investigate the penetration of lascufloxacin into the lung epithelial lining fluid (ELF) and alveolar macrophages (AM) in healthy adult volunteers [3].
- **Subjects:** 30 healthy adult male Japanese subjects [3].
- **Dosage:** A single oral dose of 75 mg lascufloxacin [3].
- **Sample Collection:** Bronchoalveolar lavage (BAL) and blood sampling were performed simultaneously at 1, 2, 4, 6, or 24 hours after administration [3].
- **Concentration Measurement:** Drug concentrations were determined in plasma, ELF, and AM. The volume of ELF was estimated using the urea dilution method, a standard technique for such studies [3].

Hollow-Fiber Infection Model (HFIM) for Efficacy

- **Objective:** To evaluate the bactericidal efficacy of lascufloxacin against *Streptococcus pneumoniae* by simulating human ELF and plasma concentrations in vitro [2].
- **Model System:** The Hollow-Fiber Infection Model, which simulates human pharmacokinetic profiles [2].
- **Bacterial Strains:** Levofloxacin-sensitive and levofloxacin-resistant *S. pneumoniae* [2].
- **Key Finding:** When ELF concentrations were simulated, lascufloxacin demonstrated strong bactericidal activity against both strains. In contrast, simulated plasma concentrations showed only a bacteriostatic effect against the resistant strain [2]. This directly links high lung penetration to clinical efficacy.

Experimental Workflow and Key Findings

The diagram below illustrates the journey of lascufloxacin from administration to site-of-action efficacy, based on the described methodologies.



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Conclusion

For researchers and drug development professionals, the data confirms that lascufloxacin's high and sustained concentration in the lung is a defining characteristic. This favorable pharmacokinetic profile allows it to achieve potent bactericidal activity at the site of infection, making it a valuable therapeutic option, particularly for difficult-to-treat respiratory pathogens, including resistant strains.

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References

1. Intrapulmonary Pharmacokinetics of Lascufloxacin in ... [scite.ai]
2. Evaluation of lung epithelial lining fluid concentrations ... [nature.com]
3. Intrapulmonary Pharmacokinetics of Lascufloxacin in ... [pmc.ncbi.nlm.nih.gov]

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